

physical properties of 4-(2-Bromoethoxy)benzaldehyde

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Compound of Interest

Compound Name: 4-(2-Bromoethoxy)benzaldehyde

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An In-depth Technical Guide to the Physical Properties of **4-(2-Bromoethoxy)benzaldehyde**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of intermediate compounds is paramount for successful synthesis and application. This technical guide provides a detailed overview of the core physical properties of **4-(2-Bromoethoxy)benzaldehyde**, outlines experimental protocols for their determination, and situates the compound within a practical synthetic workflow.

Core Physical Properties

4-(2-Bromoethoxy)benzaldehyde is an aromatic organic compound that integrates a benzaldehyde moiety with a 2-bromoethoxy substituent.^[1] This structure imparts a dual reactivity, making it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[1] The presence of the bromine atom provides a reactive site for nucleophilic substitution, while the aldehyde group can participate in a wide range of organic reactions.^{[1][2]} Depending on its purity and the ambient temperature, the compound can present as a colorless to pale yellow liquid or solid.^[1]

Quantitative Data Summary

The key physical properties of **4-(2-Bromoethoxy)benzaldehyde** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C9H9BrO2	[1][3][4]
Molecular Weight	229.07 g/mol	[3][4][5]
Appearance	Colorless to pale yellow liquid or solid	[1]
Melting Point	61-64 °C	[6]
Boiling Point	119-132 °C at 0.4 Torr	[6]
Refractive Index	1.587	[6]
Solubility	Higher solubility in organic solvents than in water	[1][2]
CAS Number	52191-15-8	[1][3][6]

Experimental Protocols

The determination of the physical properties of organic compounds like **4-(2-Bromoethoxy)benzaldehyde** relies on standardized laboratory techniques. The following are detailed methodologies for key experiments.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

- Objective: To determine the melting point range of **4-(2-Bromoethoxy)benzaldehyde**.
- Apparatus: Melting point apparatus (e.g., Vernier Melt Station or similar), capillary tubes, sample of **4-(2-Bromoethoxy)benzaldehyde**.^[7]
- Procedure:
 - Ensure the **4-(2-Bromoethoxy)benzaldehyde** sample is crystalline and dry. If it is a liquid at room temperature, this protocol is not applicable.

- Load a small amount of the powdered solid into a capillary tube to a depth of 2-3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly to a temperature approximately 10-15 °C below the expected melting point (61-64 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).

Boiling Point Determination (Reduced Pressure)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. The boiling point of **4-(2-Bromoethoxy)benzaldehyde** is reported under reduced pressure to avoid decomposition at higher temperatures.

- Objective: To determine the boiling point of **4-(2-Bromoethoxy)benzaldehyde** using simple distillation under vacuum.
- Apparatus: Round-bottom flask, distillation head, condenser, receiving flask, thermometer, vacuum source, heating mantle.[\[7\]](#)
- Procedure:
 - Place a sample of liquid **4-(2-Bromoethoxy)benzaldehyde** into a round-bottom flask.
 - Assemble a simple distillation apparatus, ensuring all glass joints are properly sealed for vacuum.[\[7\]](#)
 - Position the thermometer bulb so that the top of the bulb is level with the bottom of the side arm of the distillation head.[\[7\]](#)

- Connect the apparatus to a vacuum pump and reduce the pressure to the desired level (e.g., 0.4 Torr).
- Begin heating the liquid in the round-bottom flask.[\[7\]](#)
- Observe the temperature as the liquid begins to boil and its vapor rises.
- The temperature will stabilize as the vapor surrounds the thermometer bulb; this stable temperature is the boiling point at that specific pressure.[\[7\]](#)
- Record the boiling point range and the corresponding pressure.

Solubility Assessment

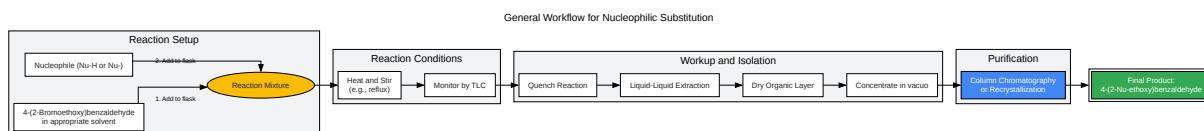
Solubility is a qualitative measure of the ability of a solute to dissolve in a solvent. The principle of "like dissolves like" is a useful guide, where polar compounds dissolve in polar solvents and non-polar compounds in non-polar solvents.

- Objective: To qualitatively assess the solubility of **4-(2-Bromoethoxy)benzaldehyde** in water and a representative organic solvent.
- Apparatus: Test tubes, Pasteur pipettes, **4-(2-Bromoethoxy)benzaldehyde**, deionized water, and an organic solvent (e.g., dichloromethane or ethanol).
- Procedure:
 - Label two test tubes, one for water and one for the organic solvent.
 - Add approximately 1 mL of each solvent to the respective test tube.
 - Add a small amount (e.g., 20-30 mg or 1-2 drops) of **4-(2-Bromoethoxy)benzaldehyde** to each test tube.
 - Gently agitate the mixtures.
 - Observe whether the compound dissolves completely, is partially soluble, or is insoluble.[\[8\]](#)

- Record the observations. **4-(2-Bromoethoxy)benzaldehyde** is expected to show limited solubility in water and good solubility in organic solvents like dichloromethane or ethanol. [\[1\]](#)[\[2\]](#)

Application in Synthesis: A Workflow Example

4-(2-Bromoethoxy)benzaldehyde is primarily utilized as a building block in organic synthesis. The bromoethoxy group is a good leaving group in nucleophilic substitution reactions, allowing for the introduction of various functionalities. The following diagram illustrates a general workflow for such a reaction.



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Caption: General workflow for a nucleophilic substitution reaction using **4-(2-Bromoethoxy)benzaldehyde**.

Conclusion

4-(2-Bromoethoxy)benzaldehyde is a versatile chemical intermediate with well-defined physical properties. Its utility in synthetic chemistry is significant, providing a scaffold for the creation of a diverse range of more complex molecules. The experimental protocols outlined in this guide are fundamental to verifying the identity and purity of this compound, ensuring its suitability for downstream applications in research and development.

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